

Global distribution and long-range atmospheric transport of Dechlorane Plus

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Compound of Interest

Compound Name: *Dechlorane plus*

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Dechlorane Plus: A Global Contaminant Navigating Atmospheric Pathways

An In-depth Technical Guide on the Global Distribution and Long-Range Atmospheric Transport of **Dechlorane Plus**

For Researchers, Scientists, and Drug Development Professionals

Dechlorane Plus (DP), a chlorinated flame retardant, has emerged as a ubiquitous environmental contaminant, raising concerns due to its persistence, potential for bioaccumulation, and toxicological effects. Despite being in use for decades as a replacement for the banned Mirex, its presence in remote ecosystems, far from production sources, underscores its capacity for long-range atmospheric transport (LRAT). This technical guide provides a comprehensive overview of the global distribution of DP, delves into the mechanisms of its atmospheric journey, and outlines the experimental protocols for its detection and analysis.

Global Distribution: From Industrial Hubs to Polar Regions

Dechlorane Plus has been detected in a wide array of environmental matrices across the globe, including air, water, soil, sediment, and biota.^{[1][2][3]} Its distribution is characterized by significantly elevated concentrations near manufacturing facilities and in urbanized areas, with

a discernible gradient of decreasing concentrations towards remote and polar regions.[4][5][6] This pattern strongly suggests that industrial and urban centers are primary sources of DP emissions into the environment.

The presence of **Dechlorane Plus** in pristine environments such as the Arctic and Antarctic is a clear indicator of its propensity for long-range atmospheric transport.[2][7][8] Modeling studies corroborate these findings, indicating that DP possesses transport and persistence properties comparable to those of established persistent organic pollutants (POPs).[2][3]

Atmospheric Concentrations

Atmospheric monitoring has been crucial in understanding the global dissemination of DP. Concentrations are typically measured in picograms per cubic meter (pg/m³). Studies have revealed a wide range of atmospheric levels, from non-detectable to several tens of pg/m³ in background air.[4][5][6] In contrast, air concentrations near known production facilities in the United States and China have been reported to be substantially higher.[4]

Isomer Profile and Transport

Dechlorane Plus is a commercial mixture of two stereoisomers: syn-DP and anti-DP.[2] The typical commercial formulation contains these isomers in a ratio of approximately 1:3 (syn to anti).[2] Interestingly, the isomeric ratio can deviate in environmental samples, providing clues about the transport and degradation processes. For instance, some studies have observed an enrichment of the syn-DP isomer in remote regions, suggesting potential differences in the atmospheric transport or degradation rates of the two isomers.[7][8]

Data on Global Concentrations of Dechlorane Plus

The following tables summarize the reported concentrations of **Dechlorane Plus** in various environmental compartments worldwide, offering a comparative view of its distribution.

Table 1: Atmospheric Concentrations of **Dechlorane Plus** (pg/m³)

Location/Region	Site Type	ΣDP Concentration Range	fanti (anti-DP/ΣDP)	Reference
Global (67 sites)	Urban (Median)	~0.9	0.67 ± 0.18	[4][5]
Global (67 sites)	Background/Rural/Agricultural (Median)	~0.09	0.63 - 0.68	[4][5]
Global (67 sites)	Polar	ND - 30	0.74 ± 0.15	[4][6]
Atlantic Ocean	Marine Boundary Layer	0.05 - 4.2	-	[7][8]
European Background Air	Continental		Close to commercial mixture	[9][10]
European Background Air	Arctic		-	[9][10]
Sub-Arctic Canada	Remote	0.01 - 1.8	-	[4]
North America	Remote	0.26 - 0.43	-	[9]
Near Production Facility (China)	Industrial	7737 - 26,734	-	[4]

ND: Not Detected; MDL: Method Detection Limit

Table 2: **Dechlorane Plus** Concentrations in Soil and Sediment (ng/g dry weight)

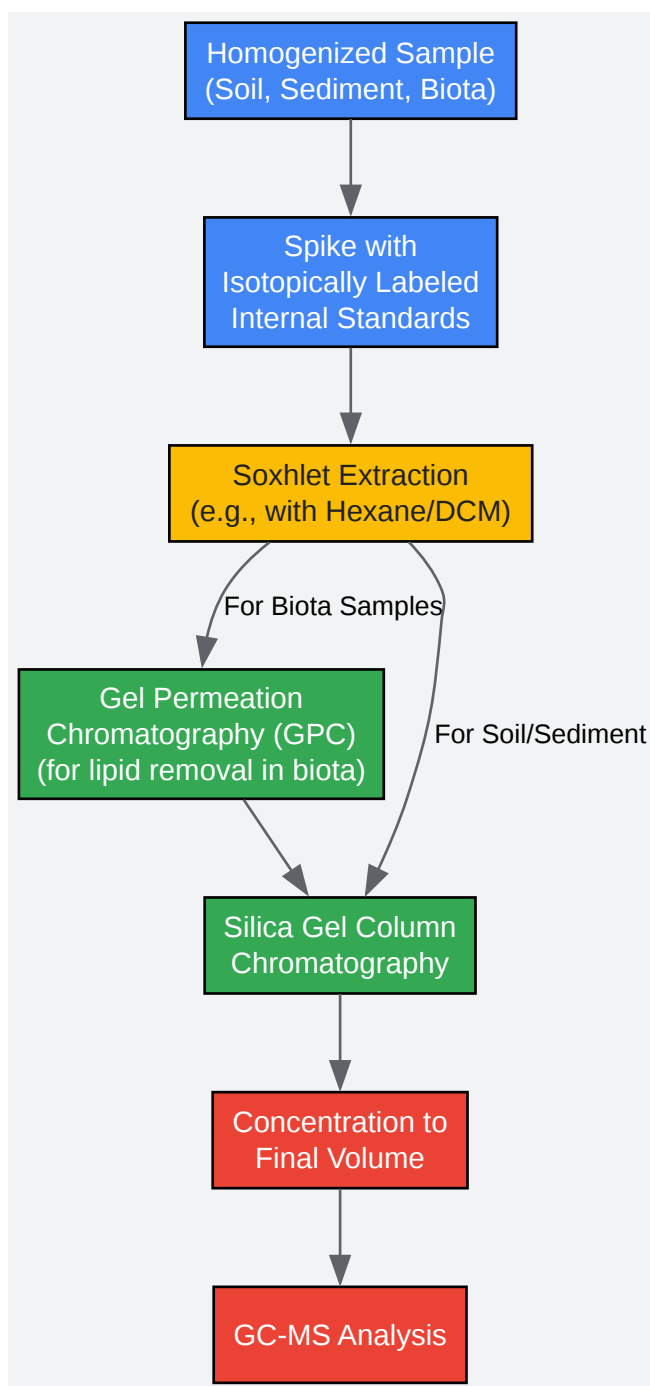
Location/Region	Matrix	ΣDP Concentration Range	Reference
Great Lakes, North America	Sediment	0.33 - 26	[11]
China	Soil (Rural)	0.1 - 1	[11]
China	Soil (Urban)	~5	[11]
China (e-waste recycling site)	Soil	up to 3300	[11]
Shenyang, China	Surface Soil	ND - 77.8	[12]
Near Production Facility (China)	Soil	1490 ± 3580	[4]

Table 3: **Dechlorane Plus** Concentrations in Biota

Organism/Matrix	Location	ΣDP Concentration Range (ng/g lipid weight)	Reference
Aquatic and Terrestrial Species	Global	Detected, supporting bioaccumulation	[13][14]
Lake Trout	Lake Ontario	8 - 180 (Dec 602)	[11]
Human Milk	Canada	Detected	[2]
Antarctic Food Chain	Antarctica	Biomagnification factor > 1	[2]

Long-Range Atmospheric Transport Mechanisms

The journey of **Dechlorane Plus** to remote regions is a complex process governed by its physicochemical properties and atmospheric dynamics. Due to its semi-volatile nature, DP can partition between the gas and particle phases in the atmosphere. This partitioning is a critical factor in its transport potential.



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